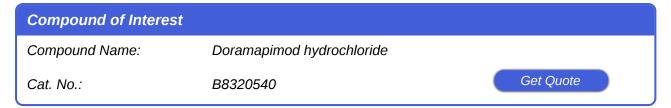


Application Note & Protocol: Long-Term Stability of Doramapimod Hydrochloride in Solution

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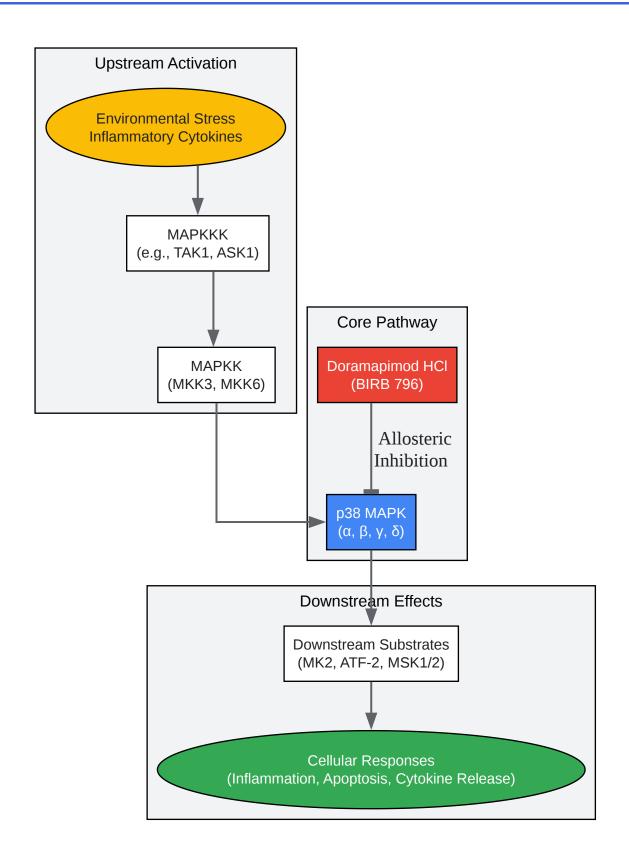
Introduction Doramapimod (also known as BIRB 796) is a potent, orally active, and highly selective inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2][3][4][5][6] The p38 MAPK signaling pathway is a critical mediator of cellular responses to inflammatory cytokines and environmental stress, playing a key role in inflammation, apoptosis, and cell differentiation. [7][8][9][10][11][12] As a result, Doramapimod has been investigated for the treatment of autoimmune diseases and various cancers.[11][12][13] For researchers and drug development professionals, understanding the stability of **Doramapimod hydrochloride** in solution is crucial for ensuring the accuracy and reproducibility of experimental results and for developing viable pharmaceutical formulations.

This document provides a summary of known stability data, recommended storage conditions, and detailed protocols for conducting comprehensive long-term stability studies of **Doramapimod hydrochloride** in solution, based on established industry guidelines.

Mechanism of Action: p38 MAPK Inhibition

Doramapimod is a pan-p38 MAPK inhibitor, targeting all four isoforms (α , β , γ , δ) with IC50 values in the nanomolar range.[1][3][4][5] It binds to an allosteric, downstream site on the p38 kinase, which indirectly prevents ATP binding and stabilizes the enzyme in an inactive conformation.[2][11][12] This inhibition blocks the phosphorylation of downstream targets, thereby modulating the cellular response to stress and inflammatory signals.[7][10]





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Caption: p38 MAPK signaling pathway and the inhibitory action of Doramapimod.



Summary of Recommended Storage Conditions

Proper storage is essential to maintain the integrity of **Doramapimod hydrochloride** solutions. The following tables summarize the recommended storage conditions based on available data from suppliers. These recommendations are suitable for short to medium-term storage for typical research use.

Table 1: Storage of **Doramapimod Hydrochloride** as a Solid (Powder)

Storage Temperature	Recommended Duration	Reference(s)
-20°C	3 years	[1][4][13]
4°C	2 years	[4]

Table 2: Storage of **Doramapimod Hydrochloride** in Solution (e.g., in DMSO)

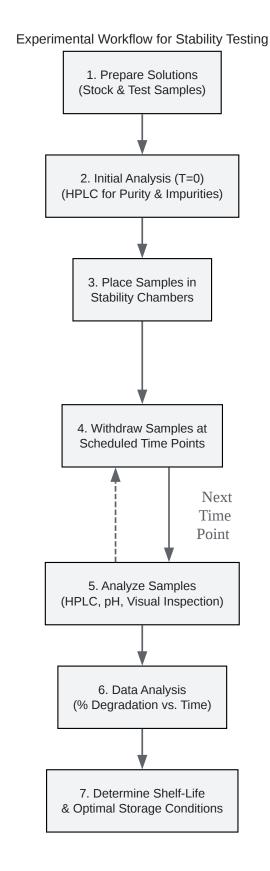
Storage Temperature	Recommended Duration	Reference(s)
-80°C	1 year	[1][3][4][13][14]
-20°C	1 to 6 months	[1][3][4]

Note: For optimal results, it is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1] For in vivo experiments, working solutions should be prepared freshly on the day of use.[3]

Protocols for Long-Term Stability Assessment

To establish a comprehensive stability profile for a specific formulation or solvent system, a formal stability study is required. The following protocols are based on the International Council for Harmonisation (ICH) guidelines Q1A(R2).[15][16]





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